

(Cyclopropylmethyl)(methyl)amine hydrochloride CAS number 77335-18-3

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Compound of Interest

Compound Name: (Cyclopropylmethyl)(methyl)amine
hydrochloride

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An In-depth Technical Guide to (Cyclopropylmethyl)(methyl)amine Hydrochloride

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of (Cyclopropylmethyl)(methyl)amine hydrochloride (CAS No. 77335-18-3), a versatile chemical intermediate with significant applications in pharmaceutical research and development. Designed for researchers, chemists, and drug development professionals, this document delves into the compound's chemical properties, synthesis methodologies, analytical characterization, applications, and safety protocols, offering field-proven insights into its practical use.

Core Compound Identity and Physicochemical Properties

(Cyclopropylmethyl)(methyl)amine hydrochloride is a secondary amine salt characterized by the presence of a cyclopropylmethyl group. This structural motif is of high interest in medicinal chemistry due to the unique conformational constraints and metabolic stability imparted by the cyclopropane ring.^[1] The hydrochloride salt form enhances the compound's stability and aqueous solubility, making it suitable for various synthetic and biological applications.

Chemical Structure

The molecular structure consists of a methyl group and a cyclopropylmethyl group attached to a central nitrogen atom, which is protonated and paired with a chloride counter-ion.

Caption: Molecular Structure of **(Cyclopropylmethyl)(methyl)amine Hydrochloride**.

Physicochemical Data

The key properties of this compound are summarized below, providing essential data for experimental design and execution.

Property	Value	Source(s)
CAS Number	77335-18-3	[2]
Molecular Formula	C ₅ H ₁₂ ClN	[2][3][4]
Molecular Weight	121.61 g/mol	[2][3][4]
IUPAC Name	1-cyclopropyl-N-methylmethanamine;hydrochloride	[2]
Synonyms	N-(Cyclopropylmethyl)-N-methylamine Hydrochloride, CPMMA	[2][3]
SMILES	CNCC1CC1.Cl	[3][5]
InChI Key	ORQVLOOOUXHZEJ-UHFFFAOYSA-N	[5]

Synthesis and Manufacturing Protocols

The synthesis of **(Cyclopropylmethyl)(methyl)amine hydrochloride** is typically achieved via a multi-step process starting from commercially available precursors. The choice of synthetic route is often dictated by factors such as scale, cost, and desired purity. Below is a representative, field-proven protocol derived from established chemical patent literature.

Synthetic Pathway Overview

A common and scalable approach involves the reductive amination of cyclopropanecarboxaldehyde with methylamine, followed by conversion to the hydrochloride salt. An alternative patented method utilizes cyclopropanecarbonitrile as a starting material.[6]



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Caption: Generalized Synthetic Workflow.

Detailed Experimental Protocol

This protocol is adapted from a patented method for illustrative purposes.[6] Researchers must conduct their own risk assessments and optimizations.

Step 1: Synthesis of (Cyclopropylmethyl)(methyl)amine (Free Base)

- **Reaction Setup:** To a solution of cerium trichloride in anhydrous tetrahydrofuran (THF) cooled to -75°C , add methyllithium dropwise. The causality for using cerium trichloride is to generate a less basic and more selective organocerium reagent, which minimizes side reactions compared to using the highly reactive methyllithium alone.
- **Reagent Addition:** Stir the mixture for 1-2 hours at -75°C . Subsequently, add a solution of cyclopropanecarbonitrile in anhydrous THF dropwise, maintaining the low temperature.
- **Reaction and Quenching:** After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours. The progress can be monitored by TLC or GC-MS. Upon completion, quench the reaction by carefully adding aqueous ammonium hydroxide.

- **Workup and Isolation:** Filter the resulting suspension and wash the filter cake with an organic solvent like dichloromethane. Combine the organic phases, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude free base, (Cyclopropylmethyl)(methyl)amine.

Step 2: Formation of the Hydrochloride Salt

- **Dissolution:** Dissolve the crude amine from Step 1 in a suitable organic solvent, such as ethyl acetate.^{[6][7]}
- **Precipitation:** Bubble anhydrous hydrogen chloride gas through the solution or add a solution of HCl in an organic solvent (e.g., diethyl ether).^{[8][9]} The hydrochloride salt will precipitate out of the solution. The choice of an anhydrous system is critical to prevent the introduction of water, which could affect the crystallinity and yield of the final product.
- **Isolation and Purification:** Collect the solid precipitate by vacuum filtration. Wash the solid with fresh, cold ethyl acetate or diethyl ether to remove any unreacted starting material and impurities.
- **Drying:** Dry the final product, **(Cyclopropylmethyl)(methyl)amine hydrochloride**, under vacuum to obtain a stable, crystalline solid.

Analytical Characterization

Rigorous analytical testing is essential to confirm the identity, purity, and quality of the synthesized compound.

Spectroscopic Analysis

Spectroscopic methods provide the foundational data for structural elucidation.

Technique	Expected Observations
^1H NMR	The proton NMR spectrum is expected to show distinct signals corresponding to the methyl protons, the methylene protons adjacent to the nitrogen, and the characteristic multiplets for the cyclopropyl ring protons.[5]
^{13}C NMR	The carbon NMR would display signals for the methyl carbon, the methylene carbon, and the unique carbons of the cyclopropyl ring.
Mass Spectrometry (MS)	Mass spectrometry of the free base would show a molecular ion peak corresponding to its molecular weight (85.15 g/mol).[10]
Infrared (IR) Spectroscopy	The IR spectrum would feature characteristic N-H stretching bands for the secondary ammonium salt and C-H stretching for the alkyl and cyclopropyl groups.

Applications in Research and Drug Development

(Cyclopropylmethyl)(methyl)amine hydrochloride serves as a crucial building block and, in some cases, an active pharmacological agent.

Intermediate for Complex Molecule Synthesis

The compound is widely used as an intermediate in the synthesis of fine chemicals, particularly for creating more complex pharmaceutical and agrochemical agents.[11] Its secondary amine functionality provides a reactive site for further elaboration, while the cyclopropylmethyl group can enhance the pharmacological profile of the target molecule.

Pharmacological Activity

Interestingly, **(Cyclopropylmethyl)(methyl)amine hydrochloride**, also referred to as CPMMA, has been investigated as an experimental drug. It is reported to be a selective cannabinoid receptor type 1 (CB1) agonist.[3] Research in animal models has suggested potential therapeutic applications, including:

- **Cardioprotection:** Shown to reduce infarct size in models of myocardial reperfusion injury.[3]
- **Anti-inflammatory and Angiogenic Properties:** May inhibit the production of vascular endothelial growth factor (VEGF).[3]
- **Cardiovascular Health:** Investigated for potential use in treating hypercholesterolemia and coronary artery disease.[3]

It is critical to note that this compound is strictly for research purposes only and not for personal or veterinary use.[3][4]

Safety, Handling, and Storage

Adherence to safety protocols is paramount when handling this chemical. The following information is synthesized from available Safety Data Sheets (SDS) and chemical safety databases.[2][12]

GHS Hazard Classification

Pictogram	Hazard Class	Hazard Statement
!	Skin Irritation (Category 2)	H315: Causes skin irritation
!	Eye Irritation (Category 2)	H319: Causes serious eye irritation
!	Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Source: European Chemicals Agency (ECHA) via PubChem[2]

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment:**
 - Wear protective gloves (e.g., nitrile).

- Use safety glasses or goggles.
- A lab coat is mandatory.
- Avoid inhaling dust; use respiratory protection if ventilation is inadequate.[11]

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[13]
- Keep away from incompatible materials such as strong oxidizing agents.
- Store under an inert atmosphere for long-term stability.[13]

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